

A Comparative Guide to Long-Term Graft Survival: DALK vs. PK

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The landscape of corneal transplantation has evolved significantly, with lamellar keratoplasty techniques increasingly favored for their potential to improve long-term outcomes. This guide provides a detailed comparison of two prominent procedures: Deep Anterior Lamellar Keratoplasty (DALK) and Penetrating Keratoplasty (PK). The following sections present a comprehensive overview of their long-term graft survival rates, underlying immunological mechanisms, and detailed experimental protocols to inform research and clinical perspectives.

Quantitative Data Summary

The long-term success of a corneal graft is paramount, particularly for younger patients with conditions like keratoconus. Below is a summary of key performance indicators for DALK and PK based on published long-term follow-up studies.

Table 1: Long-Term Graft Survival Rates

Time Point	DALK Survival Rate	PK Survival Rate	Key Observations
1 Year	95.8% - 100% [1] [2]	94.4% [1]	Both procedures demonstrate high initial success.
5 Years	93.9% [1]	80.4% [1]	A divergence in survival rates begins to appear, favoring DALK.
10 Years	93.9% - 97.0% [1] [3] [4]	72.0% - 96.4% [1] [3] [4]	DALK maintains a high and stable survival rate, while PK survival can be more variable in some cohorts. [1]
20 Years	97.0% [3] [4]	94.9% [3] [4]	Long-term data suggests excellent durability for both, with DALK showing a slight advantage in some studies. [3] [4]

Table 2: Endothelial Cell Loss (ECL)

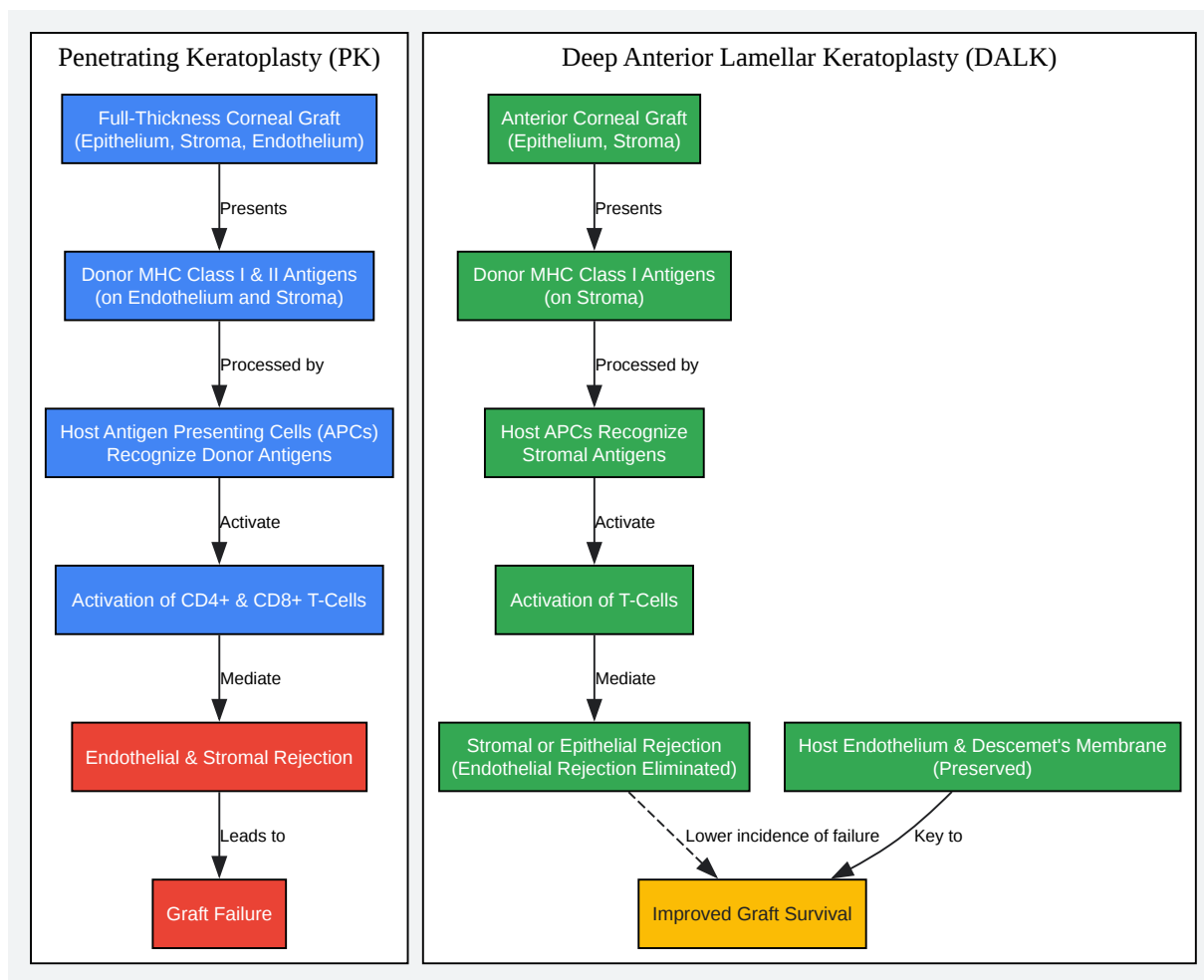
Time Point	DALK ECL	PK ECL	Key Observations
1 Year	~12.9% [5]	~27.7% [5]	PK exhibits significantly higher endothelial cell loss in the early postoperative period.
5 Years	-22.3% [6] [7]	-50.1% [6] [7]	The trend of greater cell loss in PK continues, impacting long-term graft viability. [6] [7]
Long-Term (Predicted)	50% decrease every 29 years [7]	50% decrease every 10 years [7]	Models predict a much slower rate of endothelial cell decay in DALK, suggesting superior long-term clarity. [7]

Table 3: Comparison of Postoperative Complications

Complication	DALK	PK	Key Observations
Graft Rejection	1.7% - 19.7% [1] [8]	16.6% - 33.5% [1] [8]	Significantly lower rejection rates in DALK due to preservation of the host endothelium. [1] [9]
Endothelial Rejection	Eliminated [6]	Primary cause of rejection [9]	The fundamental advantage of DALK is the absence of endothelial rejection. [6]
Glaucoma/Ocular Hypertension	Lower incidence [1] [3] [4]	Higher incidence [1] [3] [4]	Reduced need for long-term steroid use in DALK may contribute to a lower risk of secondary glaucoma. [6]
Suture-Related Issues	Higher incidence of loose sutures [8] [10]	Lower incidence [8]	Thinner recipient bed in DALK may contribute to suture loosening.
Interface Haze	A potential complication unique to DALK [9] [11]	Not applicable	Can affect visual acuity but is often manageable.

Immunological Pathways in Corneal Graft Rejection

The primary determinant of long-term graft survival is the host's immune response. The fundamental difference between DALK and PK lies in the tissues transplanted, which directly impacts the immunological pathways activated.



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Caption: Comparison of immunological pathways in PK and DALK.

In PK, the transplanted donor endothelium expresses both MHC class I and class II antigens, which are potent triggers for a T-cell mediated immune response, leading to endothelial rejection.^[12] DALK, by preserving the recipient's own endothelium, eliminates the primary target for immunological attack, thereby significantly reducing the risk of graft rejection and

subsequent failure.[6] While stromal and epithelial rejection can still occur in DALK, these are generally less severe and more responsive to treatment.[9]

Experimental Protocols

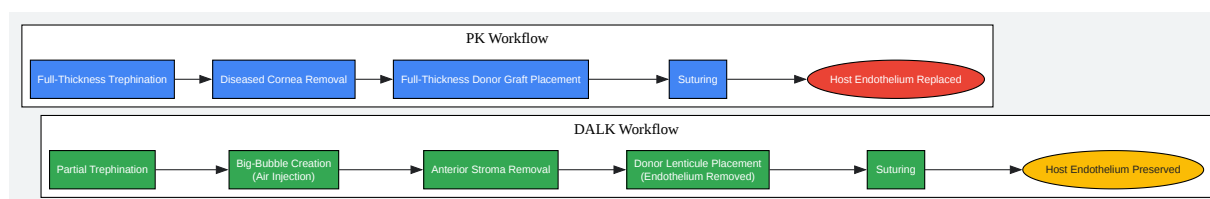
The following are generalized methodologies for DALK (Big-Bubble Technique) and PK, based on commonly cited surgical practices.

Deep Anterior Lamellar Keratoplasty (DALK) - Big-Bubble Technique

- **Preparation:** The patient is placed under general or local anesthesia. A lid speculum is inserted to keep the eye open.
- **Trephination:** A partial-thickness trephination of the recipient cornea is performed to a depth of approximately 80%.[13]
- **Air Injection:** A 27-gauge needle, bent with the bevel facing down, is inserted into the midstroma. Air is gently injected to create a "big bubble," which separates Descemet's membrane from the posterior stroma.[13]
- **Stroma Removal:** The anterior stroma is excised. The big bubble is then punctured, and the remaining overlying stromal tissue is carefully removed, exposing Descemet's membrane.
- **Donor Tissue Preparation:** The donor cornea, with its endothelium and Descemet's membrane removed, is sized to fit the recipient bed.
- **Suturing:** The donor tissue is secured to the recipient bed using interrupted or a combination of interrupted and running 10-0 nylon sutures.[13]
- **Postoperative Care:** A subconjunctival injection of antibiotics and corticosteroids is administered.[13] Postoperative topical corticosteroids are prescribed and tapered over several months.[13][14]

Penetrating Keratoplasty (PK)

- Preparation: Similar to DALK, the procedure is performed under anesthesia with a lid speculum in place. A scleral fixation ring may be used to provide support to the globe.
- Host Trephination: A full-thickness trephination is made in the recipient's cornea to remove the diseased central cornea.[9]
- Donor Tissue Preparation: A full-thickness donor cornea is trephined, typically 0.25 to 0.5 mm larger than the recipient opening to ensure a watertight closure.[9]
- Suturing: The donor cornea is placed in the recipient bed and secured with cardinal sutures, followed by 16 or more interrupted and/or running 10-0 nylon sutures.[6] Suture tension is carefully adjusted to minimize astigmatism.
- Anterior Chamber Reformation: The anterior chamber is reformed with a balanced salt solution.
- Postoperative Care: Postoperative care includes a regimen of topical antibiotics and corticosteroids. The corticosteroid taper for PK is typically longer and more gradual than for DALK to prevent rejection.[14][15]



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Caption: High-level experimental workflow for DALK versus PK.

Conclusion

The available long-term data strongly suggests that for corneal pathologies not affecting the endothelium, DALK offers significant advantages over PK. The preservation of the host's endothelium in DALK leads to a dramatically lower rate of endothelial cell loss and virtually eliminates the risk of sight-threatening endothelial rejection.[6][7] This translates into superior long-term graft survival rates and a reduced burden of postoperative complications, such as secondary glaucoma.[1][3][4]

While PK remains a vital procedure for diseases affecting all layers of the cornea, the evidence supports the consideration of DALK as the preferred surgical option when the host endothelium is healthy, offering patients a greater probability of long-term graft success.

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